

Technical Support Center: Reactions of Tert-butyl 2-(4-aminophenyl)acetate

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Compound of Interest

Compound Name: *Tert-butyl 2-(4-aminophenyl)acetate*

Cat. No.: B070534

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For Researchers, Scientists, and Drug Development Professionals

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during chemical reactions involving **Tert-butyl 2-(4-aminophenyl)acetate**.

Frequently Asked Questions (FAQs)

Q1: What are the most common reactions performed on **Tert-butyl 2-(4-aminophenyl)acetate**?

A1: The primary amino group on the phenyl ring is the most reactive site. Therefore, the most common reactions are:

- N-Acylation: Reaction with acylating agents (e.g., acid chlorides, anhydrides) to form an amide.
- N-Alkylation: Reaction with alkylating agents (e.g., alkyl halides) to form secondary or tertiary amines.
- Diazotization: Reaction with nitrous acid (generated in situ) to form a diazonium salt, which can then be used in various subsequent reactions (e.g., Sandmeyer, coupling reactions).

Q2: What are the potential side products I should be aware of during these reactions?

A2: Each reaction type has a characteristic set of potential side products. Please refer to the specific troubleshooting guides below for detailed information.

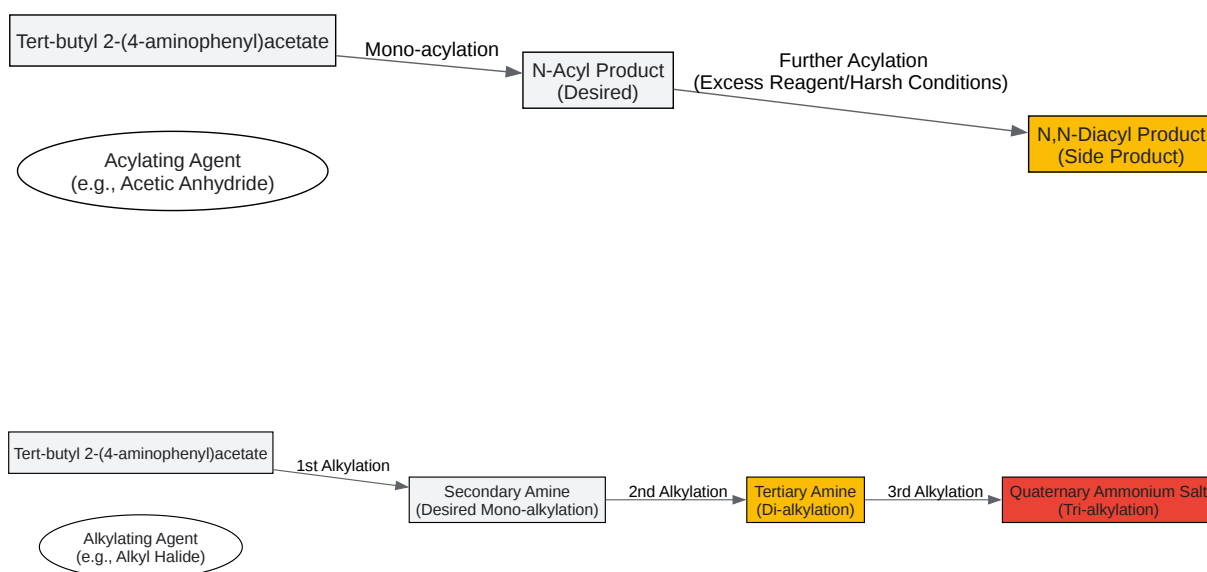
Troubleshooting Guides

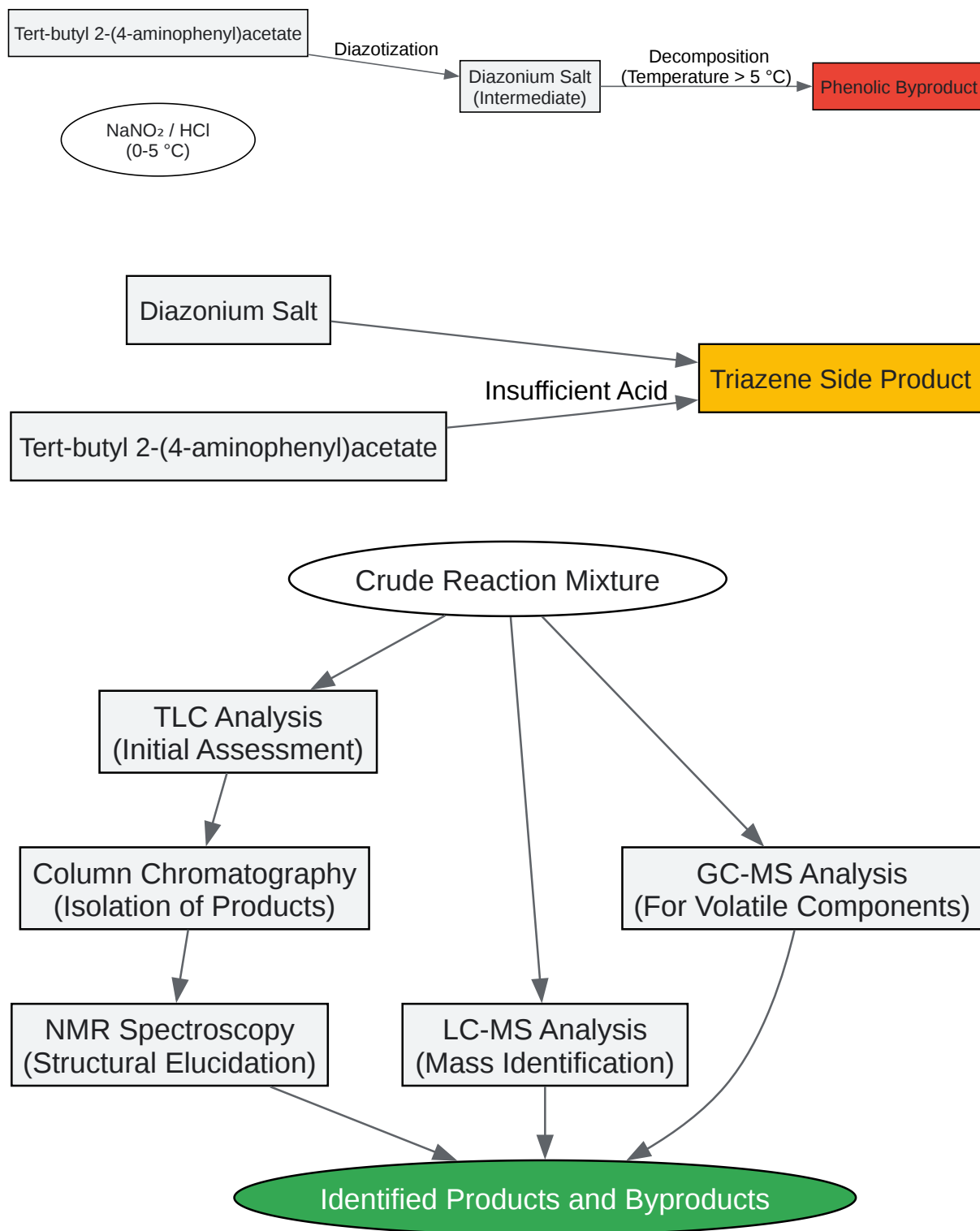
N-Acylation Reactions

Issue: Formation of a Diacylated Side Product

During the N-acylation of **Tert-butyl 2-(4-aminophenyl)acetate**, the formation of a diacylated byproduct, where two acyl groups are attached to the nitrogen atom, is a potential side reaction.

Diagram of N-Acylation and Side Reaction:





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